

Preparation of Catharanthine Sulfate Stock Solutions for Experimental Use

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Compound of Interest

Compound Name: Catharanthine sulfate

Cat. No.: B600260

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Application Note & Protocol

This document provides detailed protocols for the preparation of **catharanthine sulfate** stock solutions for use in various research applications. **Catharanthine sulfate** is a natural alkaloid precursor to the vinca alkaloids, vinblastine and vincristine, and is utilized in studies related to cancer research and neuroscience.^{[1][2][3]} Proper preparation of stock solutions is critical to ensure experimental reproducibility and accuracy.

Chemical Properties and Handling

Catharanthine sulfate is typically supplied as a white, solid powder.^[4] It is important to handle the compound in a well-ventilated area and use appropriate personal protective equipment, including gloves, a lab coat, and safety glasses, as it may be toxic.^[5] Avoid inhalation of the powder and contact with skin and eyes.^[5]

Table 1: Chemical and Physical Properties of **Catharanthine Sulfate**

Property	Value	Source(s)
CAS Number	70674-90-7	[1][2][3][4][5][6][7][8][9]
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₆ S	[1][4][6][7][9][10]
Molecular Weight	434.51 g/mol	[1][2][3][4][6][7][8][9]
Appearance	Solid, white powder	[4]
Purity	≥98%	[2][3][4]

Solubility and Recommended Solvents

The choice of solvent is crucial for preparing a stable and effective stock solution.

Catharanthine sulfate is soluble in several organic solvents. For experiments involving aqueous buffers or cell culture media, a concentrated stock solution in an organic solvent is typically prepared first, followed by dilution into the aqueous medium.

Table 2: Solubility Data for **Catharanthine Sulfate**

Solvent	Solubility	Notes	Source(s)
Ethanol (EtOH)	≥ 21.75 mg/mL	Gentle warming may be required.	[6]
Dimethyl Sulfoxide (DMSO)	Soluble	A common solvent for preparing high-concentration stock solutions.	[9]
Methanol (MeOH)	Soluble		[9]
Aqueous Buffers	Sparingly soluble	For aqueous applications, first dissolve in DMSO then dilute with the buffer.[11]	[11]

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **catharanthine sulfate** in DMSO. This is a common starting concentration for many in vitro experiments.

Materials:

- **Catharanthine sulfate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials^[4]
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes

Procedure:

- Calculate the required mass: Using the molecular weight of **catharanthine sulfate** (434.51 g/mol), calculate the mass needed to prepare the desired volume and concentration of the stock solution. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 434.51 \text{ g/mol} = 4.3451 \text{ mg}$
- Weigh the compound: Carefully weigh the calculated amount of **catharanthine sulfate** powder in a sterile microcentrifuge tube or amber vial. If the compound is light-sensitive, it is recommended to use amber vials or wrap clear vials in aluminum foil.^[12]
- Add the solvent: Add the appropriate volume of DMSO to the vial containing the **catharanthine sulfate** powder.

- Dissolve the compound: Vortex the solution until the powder is completely dissolved. If the compound does not readily dissolve, gentle warming of the tube to 37°C in a water bath and sonication for a few minutes can aid in dissolution.^{[6][7][12]} Ensure that no particulates are visible before use.
- Aliquot and store: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.^{[1][6]}

Storage and Stability

Proper storage is essential to maintain the activity of the **catharanthine sulfate** stock solution.

Table 3: Storage and Stability of **Catharanthine Sulfate**

Form	Storage Temperature	Stability	Notes	Source(s)
Lyophilized Powder	-20°C	Up to 36 months	Keep desiccated.	^[1]
Stock Solution in Solvent	-20°C	Up to 1 month	^{[1][6][13]}	
Stock Solution in Solvent	-80°C	Up to 6 months	Recommended for longer-term storage.	^{[5][6][13]}

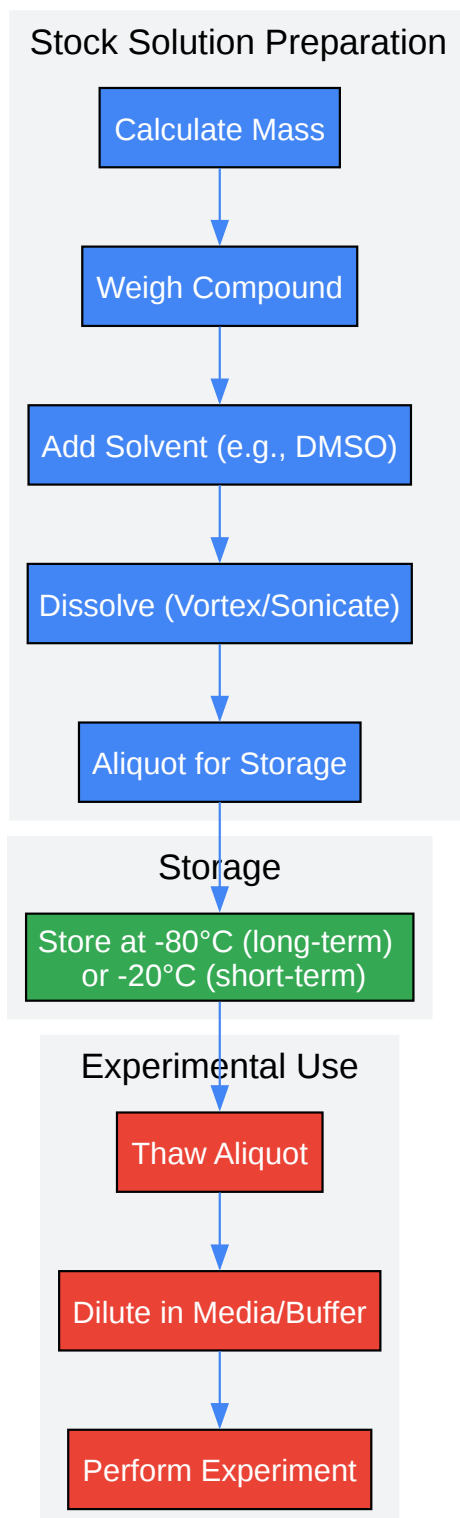
Dilution for Cell-Based Assays

For cell culture experiments, the concentrated DMSO stock solution must be diluted in the appropriate culture medium to the final working concentration. It is critical to ensure that the final concentration of DMSO in the culture medium is low (typically <0.5%, with <0.1% being preferable) to avoid solvent-induced cytotoxicity.^{[12][13]}

Experimental Workflow

The following diagram illustrates the general workflow for preparing and using **catharanthine sulfate** stock solutions in experiments.

Workflow for Catharanthine Sulfate Stock Solution Preparation



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Caption: Experimental workflow for preparing **catharanthine sulfate** stock solutions.

Safety Precautions

- Always consult the Safety Data Sheet (SDS) before handling the compound.
- Wear appropriate personal protective equipment.
- Handle the compound in a chemical fume hood to avoid inhalation.[12]
- Dispose of waste according to institutional guidelines.

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